

Part 1: Structural Architecture & Bioisosteric Significance[1]

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Compound of Interest

Compound Name: 2-Benzyl-6-hydroxy-2-azabicyclo[2.2.2]octane

CAS No.: 41959-29-9

Cat. No.: B2775826

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The 2-azabicyclo[2.2.2]octane core is a bridged bicyclic amine. Its value lies in its ability to freeze bioactive conformations, reducing the entropic penalty of receptor binding.

- **Rigidity:** The [2.2.2] bridge system enforces a boat-like conformation on the constituent rings, preventing ring flipping common in piperidines.
- **Bioisosterism:** It serves as a conformationally restricted bioisostere for:
 - Piperidines: By bridging C1 and C4.
 - Tropanes: Offering a bulkier, more hydrophobic profile.
 - Phenyl Rings: (Specifically 2-oxabicyclo[2.2.2]octanes, but applicable here) as saturated, sp³-rich mimics (defined as "escape from flatland").

Table 1: Physicochemical Comparison of Bridged Nitrogen Scaffolds

Feature	Quinuclidine (1-aza)	Isoquinuclidine (2-aza)	Tropane (8-aza)
Bridge Size	[2.2.2]	[2.2.2]	[3.2.1]
Nitrogen Position	Bridgehead	Bridge	Bridge
Basicity (pKa)	~11.0	~10.8	~9.6
Lipophilicity	Moderate	Moderate-High	Moderate
Key Application	nAChR ligands	Opioids, Viral, Alzheimer's	Anticholinergics

Part 2: Synthetic Architectures

Accessing the isoquinuclidine core requires overcoming significant ring strain. Two dominant strategies exist: Diels-Alder Cycloaddition (for high diversity) and Intramolecular Cyclization (for scale).

Strategy A: Hetero-Diels-Alder Cycloaddition

This is the most versatile route for generating substituted derivatives. It typically involves the reaction of a 1,2-dihydropyridine (acting as the diene) with a reactive dienophile (e.g., acrylates, nitroso compounds).

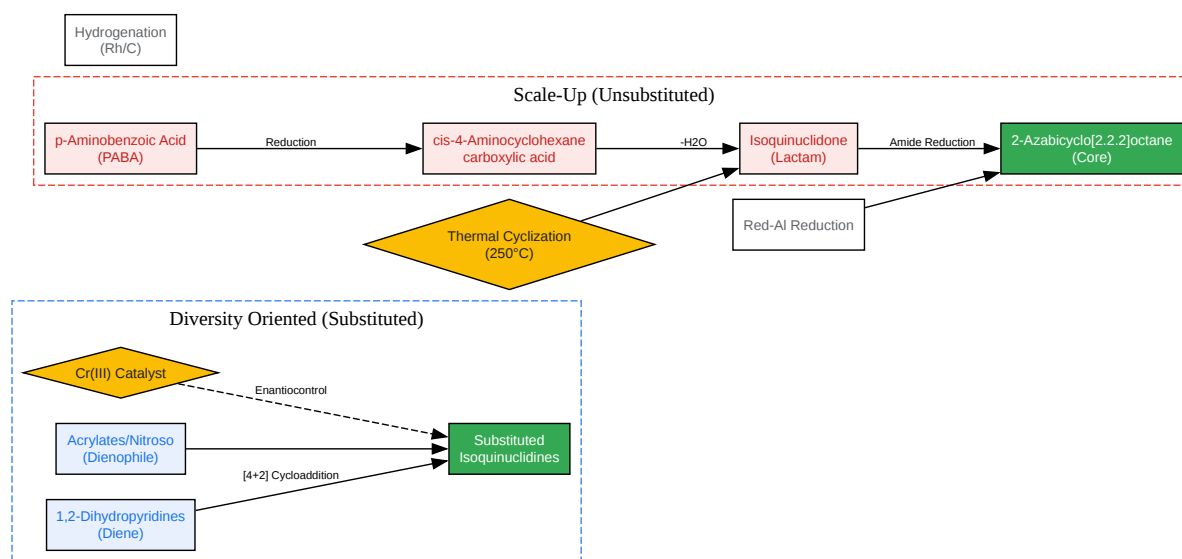
- Mechanism: [4+2] Cycloaddition.
- Selectivity: Endo/Exo selectivity is controlled by Lewis Acid catalysts (e.g., Cr(III) Schiff base complexes).
- Utility: Allows introduction of chiral centers at the bridgehead carbons.

Strategy B: Intramolecular Cyclization (The PABA Route)

Ideal for bulk synthesis of the unsubstituted core. It utilizes cis-4-aminocyclohexanecarboxylic acid.

- Mechanism: Thermal dehydration/lactamization followed by reduction.

- Key Intermediate: 2-Azabicyclo[2.2.2]octan-3-one (Isoquinuclidone).



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Figure 1: Dual synthetic pathways for accessing the isoquinuclidine scaffold. Pathway A favors derivative diversity; Pathway B favors scalability.

Part 3: Medicinal Chemistry Frontiers

The scaffold has proven critical in three primary therapeutic areas.

Neurology: Alzheimer's & Pain

- **Gamma-Secretase Inhibitors (PSEN-1 Selective):** Researchers at Janssen identified that the 2-azabicyclo[2.2.2]octane sulfonamides can selectively inhibit Presenilin-1 (PSEN-1)

complexes without affecting PSEN-2 or Notch signaling (a common toxicity source).

- Mechanism:[1][2][3] The "U-shape" conformation of the sulfonamide attached to the rigid bicyclic core fits the S1' subsite of the enzyme.
- Key Compound:(+)-13b (Brain penetrant, >350-fold selectivity vs PSEN2).[3][4]
- Kappa Opioid Receptor (KOR) Agonists:
 - Compound:KNT-63.[5]
 - Insight: The scaffold mimics the active conformation of morphinans but with reduced addiction liability profiles.

Metabolic Disease: ELOVL6 Inhibitors

- Target: Elongation of Long-Chain Fatty Acids Family Member 6 (ELOVL6).[6]
- Role: Regulating insulin sensitivity. The isoquinuclidine derivatives serve as a rigid spacer, positioning polar heads to interact with the enzyme's catalytic tunnel.

Table 2: Key Bioactive Isoquinuclidine Derivatives

ID	Target	Indication	Mechanism/Insight	Source
(+)-13b	Gamma-Secretase (PSEN1)	Alzheimer's	Selective inhibition via "U-shape" conformational lock.[3]	[1]
KNT-63	Kappa Opioid Receptor	Analgesia	Bioisostere of morphinans; potent antinociception.	[2]
ELOVL6-Inh	ELOVL6	Diabetes/Obesity	Inhibits fatty acid elongation; improved metabolic stability.	[3]
Iso-Local	Na ⁺ Channels	Anesthesia	Conformational analog of isopethidine; defines pharmacophore.	[4]

Part 4: Validated Experimental Protocol

Protocol: Scalable Synthesis of 2-Azabicyclo[2.2.2]octane (Isoquinuclidine) Tosylate

Rationale: This protocol is selected for its high reliability ("Trustworthiness") and use of inexpensive starting materials, making it the standard for accessing the core scaffold.

Reagents:

- cis-4-Aminocyclohexanecarboxylic acid (CAS: 3685-23-2)
- Dowtherm A (Eutectic mixture of biphenyl and diphenyl oxide)

- Red-Al (Sodium bis(2-methoxyethoxy)aluminum hydride), 65% in toluene
- p-Toluenesulfonic acid monohydrate (TsOH)

Workflow:

- Thermal Cyclization (Lactam Formation):
 - Setup: Equip a 3-neck round-bottom flask with a Dean-Stark trap and condenser.
 - Action: Suspend cis-4-aminocyclohexanecarboxylic acid (1.0 eq) in Dowtherm A (10 vol).
 - Critical Step: Heat to 250°C. The high temperature is non-negotiable to overcome the activation energy of forming the bridged lactam.
 - Observation: Water will collect in the trap. Monitor until water evolution ceases (~3-5 hours).
 - Isolation: Cool to room temperature. The product, 2-azabicyclo[2.2.2]octan-3-one, may precipitate or require extraction. Note: Dowtherm A is difficult to remove; sublimation or column chromatography is often required if not proceeding directly.
- Reduction (Amine Generation):
 - Setup: Nitrogen atmosphere, dry THF solvent.
 - Action: Dissolve the lactam (1.0 eq) in THF.
 - Addition: Add Red-Al (2.5 eq) dropwise at 0°C. Red-Al is preferred over LiAlH₄ for safety and solubility in aromatic solvents.
 - Reaction: Reflux for 12 hours to ensure complete reduction of the rigid amide.
 - Quench: Cool to 0°C. Carefully add Rochelle's salt solution (saturated potassium sodium tartrate) to break the aluminum emulsion.
- Salt Formation (Purification):

- Action: Extract the free amine into ether/DCM. Dry over Na₂SO₄.
- Precipitation: Add p-Toluenesulfonic acid (1.05 eq) dissolved in ethanol.
- Result: The tosylate salt of 2-azabicyclo[2.2.2]octane precipitates as a white, crystalline solid.
- Yield: Typically 60-70% overall.

Self-Validating Checkpoint:

- ¹H NMR (D₂O) of Tosylate: Look for the bridgehead methine protons at ~3.4 ppm and the characteristic roof-effect of the ethylene bridge multiplets.
- Melting Point: The tosylate salt should have a sharp melting point >250°C (decomposition).

Part 5: References

- Discovery of brain permeable 2-Azabicyclo[2.2.2]octane sulfonamides as a novel class of presenilin-1 selective γ-secretase inhibitors. Source: European Journal of Medicinal Chemistry (2023). URL:[\[Link\]](#)
- Design and synthesis of novel opioid ligands with an azabicyclo[2.2.2]octane skeleton. Source: Bioorganic & Medicinal Chemistry Letters (2012).^[5] URL:[\[Link\]](#)
- Synthesis and evaluation of a novel 2-azabicyclo[2.2.2]octane class of long chain fatty acid elongase 6 (ELOVL6) inhibitors. Source: Bioorganic & Medicinal Chemistry Letters (2018). URL:[\[Link\]](#)
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